

propamocarb compatibility with copper-based fungicides

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Compound Focus: Propamocarb hydrochloride

CAS No.: 25606-41-1

Cat. No.: S562066

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Fungicide Compatibility Guide

The table below summarizes the key compatibility information found in the search results.

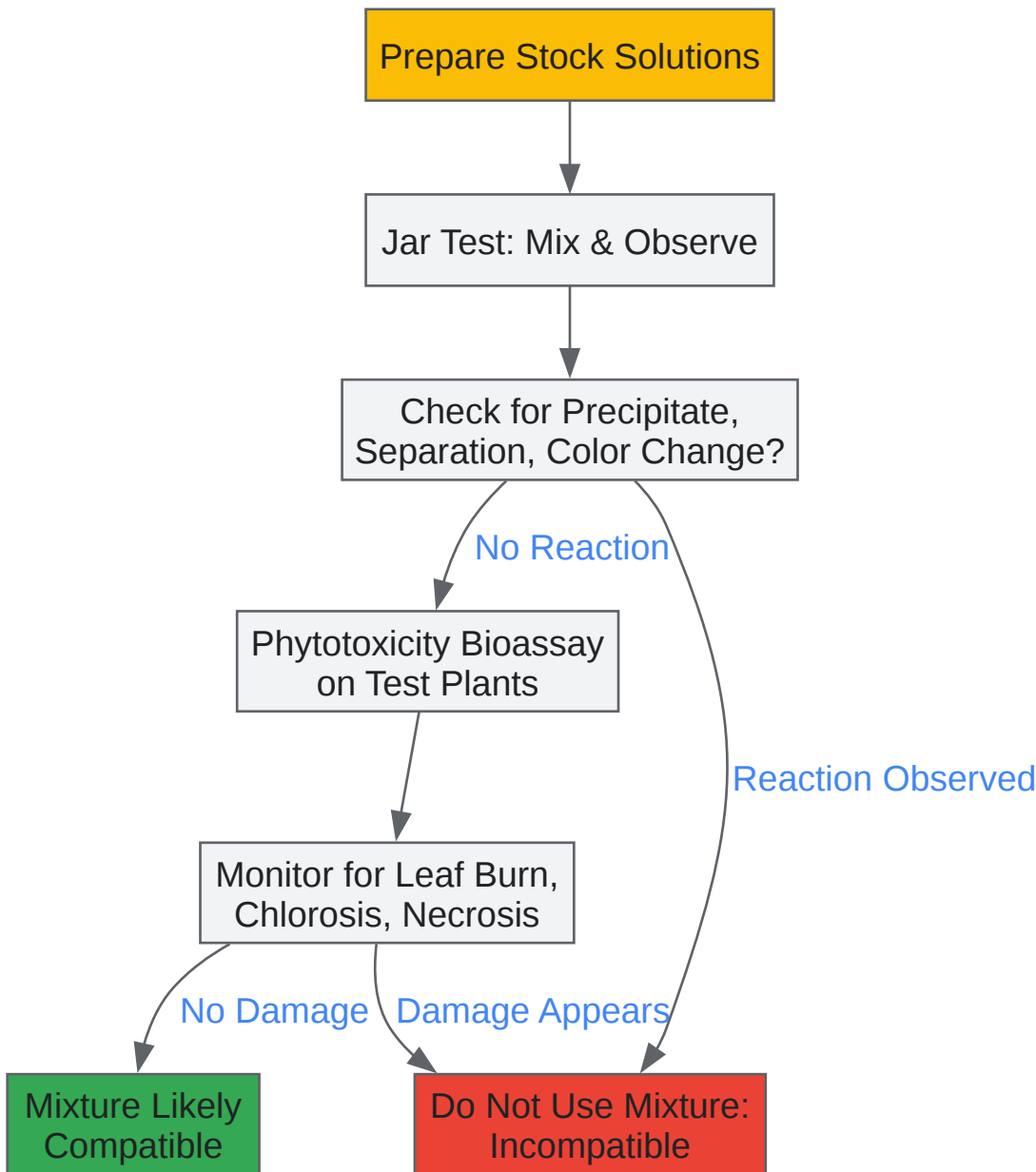
Copper Fungicide Type	Compatibility with Propamocarb	Key Considerations & Evidence
Copper Succinate (DT)	Compatible	Can be mixed to control oomycete and bacterial diseases simultaneously [1].
General Copper Preparations	Unknown / High Risk	Copper ions can cause chemical reactions (sedimentation, layering) with metals in other pesticides; a preliminary jar test is mandatory before any field application [1].
Copper Hydroxide (e.g., Kocide)	Incompatible	Specifically identified as unacceptable for mixing, as it can cause phytotoxicity [1].
Copper Oxychloride	Incompatible	Should not be mixed with mancozeb, zinc, or thiram, which are often components in other fungicide formulations [1].

Experimental Protocol for Compatibility Testing

Given the risks, you should always conduct a compatibility test before preparing a tank mixture for experiments. Below is a recommended methodology based on standard advisory practices [1].

- **Preparation of Stock Solutions:** Prepare small, representative volumes of the propamocarb and copper fungicide solutions separately, using the same water source and concentration you plan to use in the field.
- **Jar Test for Mixing:** Combine the solutions in a clear glass jar at a 1:1 ratio. Gently agitate the mixture and observe it closely for **at least 30 minutes**.
- **Observation Parameters:** Look for any of the following signs of incompatibility:
 - **Physical Changes:** Formation of a precipitate, gel, or sludge.
 - **Visual Clues:** Separation or layering of the mixture, excessive foaming, or an unexpected change in color or texture.
 - **Temperature Change:** Note if the mixture becomes warm, indicating a chemical reaction.
- **Phytotoxicity Bioassay:** If the jar test shows no immediate reaction, the mixture should still be tested for phytotoxicity. Spray the mixture on a few leaves of the test plants and observe for **at least 24-48 hours** for any signs of leaf burn, chlorosis (yellowing), or necrosis (death of tissue).

This experimental workflow can be visualized as follows:



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Key Technical Advisory Points

- **General Caution with Copper:** Copper-containing fungicides are noted as the most likely to cause phytotoxicity [1].
- **Critical of Additives:** Incompatibility may not stem from the active ingredients alone. The surfactants, stabilizers, and other inert ingredients in different commercial formulations can react unpredictably. A product from one manufacturer might mix safely, while the same active ingredient from another supplier might not [1].

- **Mode of Action Synergy:** Propamocarb is a systemic fungicide effective against oomycetes [2], while most copper fungicides are protectants with broad-spectrum activity against bacterial and fungal diseases [3] [4]. A compatible mixture can, in theory, provide synergistic control.

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References

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2. Propamocarb [en.wikipedia.org]
3. Fungicide Resistance Management | Oklahoma State University [extension.okstate.edu]
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